

Essential Safety and Disposal Plan for Handling iMDK

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: iMDK

Cat. No.: B15620127

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, particularly when handling novel chemical compounds like **iMDK**. This potent PI3K and MDK inhibitor (CAS 881970-80-5) requires careful management throughout its lifecycle in the laboratory, from acquisition to disposal.^{[1][2][3]} Adherence to strict safety protocols not only protects personnel but also ensures the integrity of experimental outcomes.

Immediate Safety and Handling Precautions

While a comprehensive toxicological profile for **iMDK** is not yet fully established, it is crucial to treat it as a potentially hazardous substance.^[4] The following personal protective equipment (PPE) and handling procedures are essential to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE):

A foundational aspect of safely handling **iMDK** involves the consistent use of appropriate PPE. This includes, but is not limited to:

- **Gloves:** Chemically resistant gloves, such as nitrile gloves, should be worn at all times.^[4]
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are mandatory to protect against accidental splashes.^[4]

- Lab Coat: A standard laboratory coat should be worn to protect skin and clothing from contamination.

Engineering Controls:

To further mitigate risks, all work with **iMDK** should be conducted in a controlled environment:

- Chemical Fume Hood: All handling of **iMDK** powder and preparation of solutions should be performed in a certified chemical fume hood to prevent inhalation of the compound.[\[4\]](#)
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the event of accidental exposure.

Quantitative Data Summary

For ease of reference, the key physical and chemical properties of **iMDK** are summarized in the table below.

Property	Value
Molecular Formula	$C_{21}H_{13}FN_2O_2S$ [4]
Molecular Weight	376.4 g/mol [4]
CAS Number	881970-80-5 [4]
Appearance	Off-white solid [5]
Solubility	Soluble in DMSO [6]

Experimental Protocols

First Aid Measures:

In the event of exposure, the following first aid procedures should be followed immediately:

- General Advice: In all cases of exposure, consult a physician and provide them with the Safety Data Sheet (SDS) for **iMDK**.[\[4\]](#)

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, administer artificial respiration and seek immediate medical attention.
[4]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove any contaminated clothing and wash it before reuse.[4]
- Eye Contact: Rinse eyes thoroughly with plenty of water for at least 15 minutes and consult a physician.[4]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and seek immediate medical attention.[4]

Storage and Handling:

Proper storage is crucial for maintaining the stability of **iMDK** and ensuring safety.

- Storage Conditions: Store in a tightly sealed container in a dry and well-ventilated place.[4]
- Safe Handling: Avoid contact with skin, eyes, and clothing. Avoid the formation of dust and aerosols. Use non-sparking tools and prevent fire caused by electrostatic discharge.[4]

Disposal Plan

The disposal of **iMDK** and any contaminated materials must be managed as hazardous chemical waste in accordance with institutional and local regulations.

Waste Segregation and Collection:

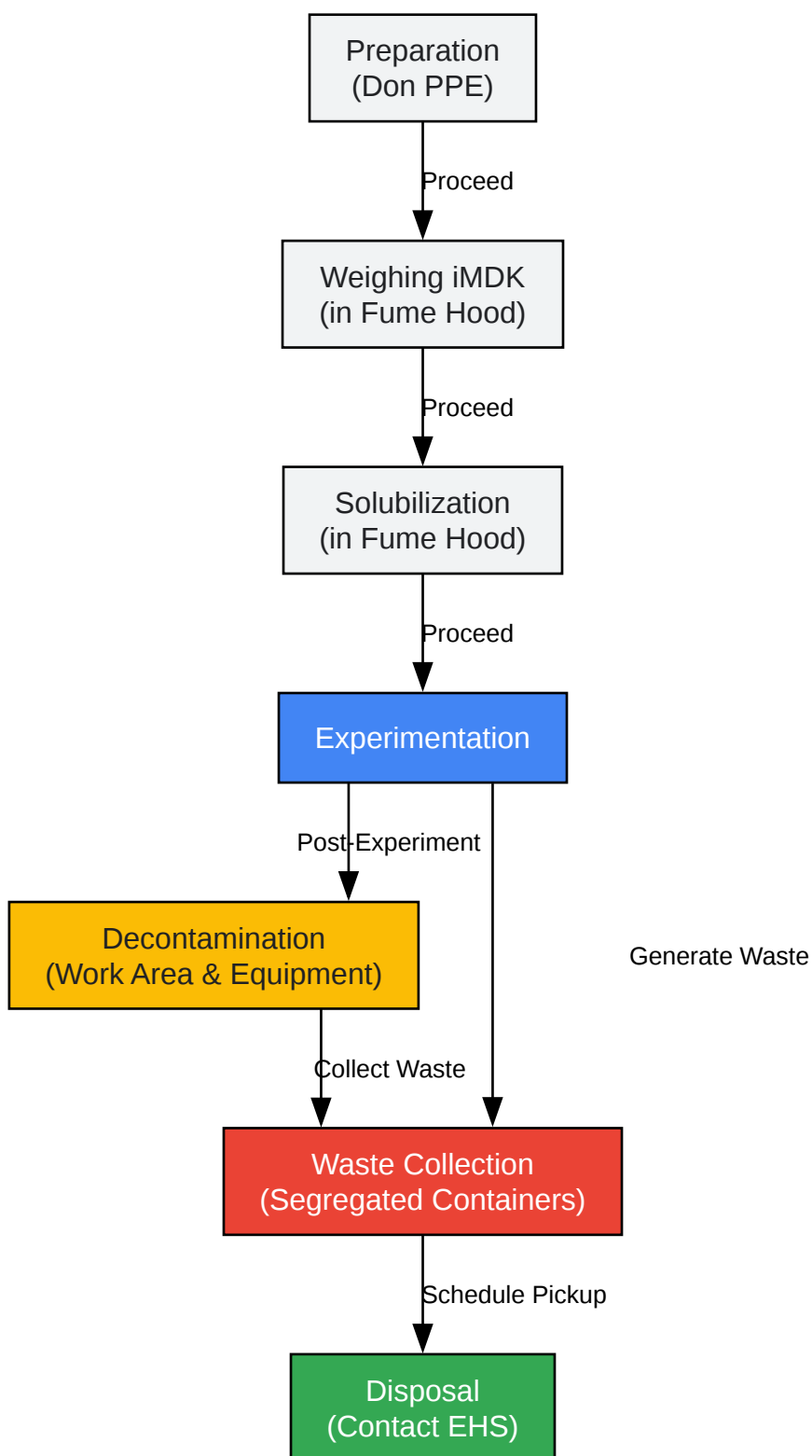
- Solid Waste: Unused or expired **iMDK** powder should be collected in its original container or a clearly labeled, sealed waste container. All disposable materials that have come into direct contact with the compound, such as weigh boats, pipette tips, and contaminated gloves, must be collected in a designated, sealed hazardous waste bag or container.
- Liquid Waste: Solutions containing **iMDK** should be collected in a dedicated, leak-proof, and chemically compatible hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

Labeling and Storage of Waste:

All waste containers must be accurately and clearly labeled with "Hazardous Waste," the full chemical name "**iMDK**," and the solvent used. Store waste containers in a designated satellite accumulation area (SAA) within the laboratory, ensuring containers are kept closed except when adding waste. Secondary containment should be utilized to prevent spills.

Scheduling Waste Pickup:

Contact your institution's EHS office to schedule a pickup for the hazardous waste. Do not dispose of **iMDK** down the drain or in regular trash.



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Caption: Workflow for the safe handling and disposal of **iMDK**.

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References

- 1. merckmillipore.com [merckmillipore.com]
- 2. Midkine Inhibitor, iMDK - CAS 881970-80-5 - Calbiochem MSDS - 508052 - Merck [merckmillipore.com]
- 3. iMDK|881970-80-5|MSDS [dcchemicals.com]
- 4. documents.tocris.com [documents.tocris.com]
- 5. usbio.net [usbio.net]
- 6. 5.08052, Midkine Inhibitor, iMDK, 98 (HPLC), Solid [sigmaaldrich.com]
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